

# An In-depth Technical Guide to 1-(3-Bromopropoxy)-4-chlorobenzene

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## Compound of Interest

Compound Name: 1-(3-Bromopropoxy)-4-chlorobenzene

Cat. No.: B1267353

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IUPAC Name: **1-(3-Bromopropoxy)-4-chlorobenzene**

This technical guide provides a comprehensive overview of **1-(3-bromopropoxy)-4-chlorobenzene**, including its chemical properties, synthesis, spectral data, and its application as a key intermediate in the development of pharmacologically active compounds. This document is intended for researchers, scientists, and professionals in the field of drug discovery and medicinal chemistry.

## Chemical and Physical Properties

**1-(3-Bromopropoxy)-4-chlorobenzene** is a halogenated aromatic ether. The presence of both a chloro and a bromo substituent, along with an ether linkage, makes it a versatile bifunctional reagent in organic synthesis. The terminal alkyl bromide is susceptible to nucleophilic substitution, while the aromatic chlorine can participate in various cross-coupling reactions.

Table 1: Physicochemical Properties of **1-(3-Bromopropoxy)-4-chlorobenzene**

Property	Value
CAS Number	27983-04-6
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrClO
Molecular Weight	249.53 g/mol
Appearance	Pale-yellow to Yellow-brown Liquid
Storage Temperature	2-8 °C

## Synthesis of 1-(3-Bromopropoxy)-4-chlorobenzene

The most common and efficient method for the synthesis of **1-(3-bromopropoxy)-4-chlorobenzene** is the Williamson ether synthesis. This method involves the reaction of 4-chlorophenol with 1,3-dibromopropane in the presence of a base.

## Experimental Protocol: Williamson Ether Synthesis

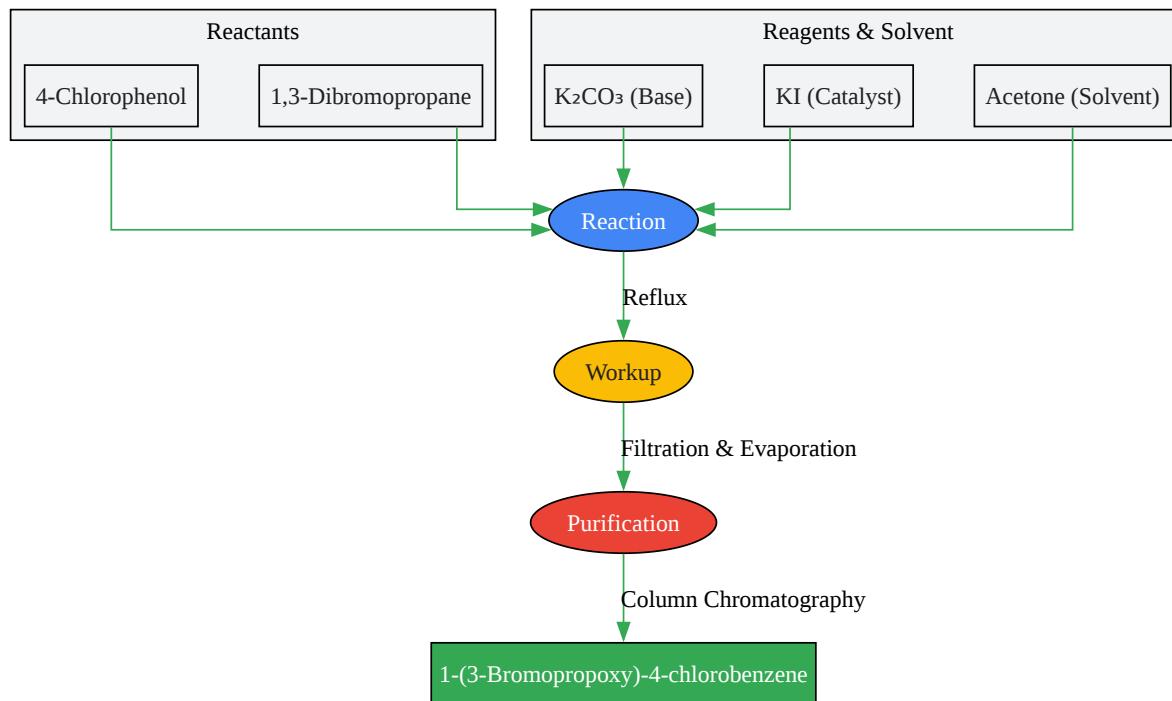
### Materials:

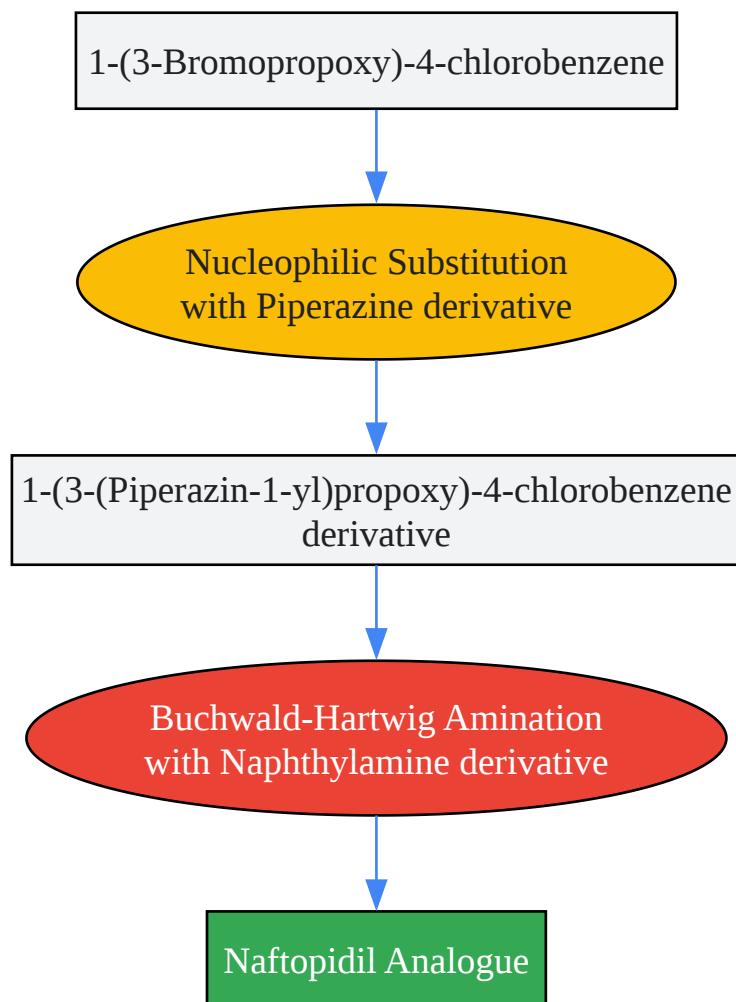
- 4-chlorophenol
- 1,3-dibromopropane
- Anhydrous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Potassium iodide (KI) (catalytic amount)
- Acetone (anhydrous)
- Toluene
- Silica gel for column chromatography

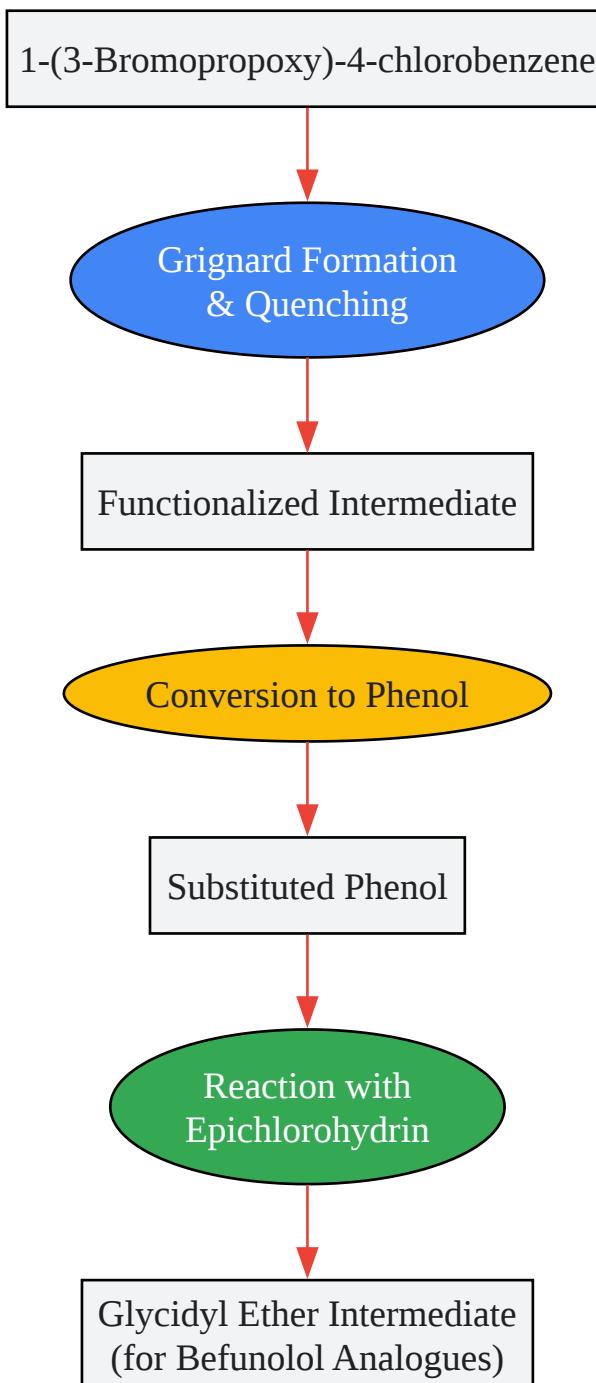
### Procedure:

- To a suspension of anhydrous potassium carbonate and a catalytic amount of potassium iodide in acetone, add 1,3-dibromopropane.

- Heat the mixture to reflux.
- A solution of 4-chlorophenol in acetone is then added dropwise over a period of time.
- Continue refluxing the reaction mixture for several hours until the reaction is complete (monitoring by TLC).
- After completion, the reaction mixture is filtered while hot to remove the inorganic salts.
- The filtrate is then concentrated under reduced pressure to remove the acetone.
- The resulting residue is purified by column chromatography on silica gel using a suitable eluent system (e.g., toluene or a hexane/ethyl acetate gradient) to yield **1-(3-bromopropoxy)-4-chlorobenzene** as a pale yellow oil.







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